

# Eligibility criteria for F99/K00 grant

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## An In-depth Guide to the NIH F99/K00 Predoctoral to Postdoctoral Fellow Transition Award

The National Institutes of Health (NIH) Predoctoral to Postdoctoral Fellow Transition Award (F99/K00) is a specialized grant designed to support promising late-stage graduate students in transitioning to successful postdoctoral research positions<sup>[1][2]</sup>. This award aims to encourage and retain outstanding doctoral candidates who demonstrate a strong potential and interest in pursuing careers as independent researchers<sup>[1][2]</sup>. The grant is structured in two distinct phases: the F99 phase, which supports the final 1-2 years of dissertation research, and the K00 phase, which provides up to 4 years of mentored postdoctoral career development support<sup>[2]</sup>. This guide provides a comprehensive overview of the eligibility criteria, application process, and key considerations for researchers, scientists, and drug development professionals interested in this funding opportunity.

## I. Core Eligibility Criteria

Eligibility for the F99/K00 award is contingent on several factors, including the applicant's career stage, citizenship status, and the nature of their degree program. While specific requirements may vary slightly between participating NIH institutes, the core criteria are largely consistent.

### Applicant Profile:

- **Career Stage:** Applicants must be in their 3rd or 4th year of a PhD or equivalent research doctoral program (e.g., ScD, DrPH) at the time of application. The applicant should be at the dissertation research stage of their training and anticipate graduating within 1-2 years. Some institutes may grant exceptions for students in their 2nd or 5th year under specific

circumstances, such as an accelerated graduation timeline or a documented leave of absence.

- **Degree Program:** The F99/K00 award is intended for students in research-focused doctoral programs. Students enrolled in dual-degree programs (e.g., MD/PhD, DVM/PhD) or clinical degree programs are not eligible.
- **Institutional Nomination:** For some institutes, such as the National Cancer Institute (NCI), applicants must be nominated by their institution. Typically, each institution is limited to a single nominee.

#### Citizenship and Residency:

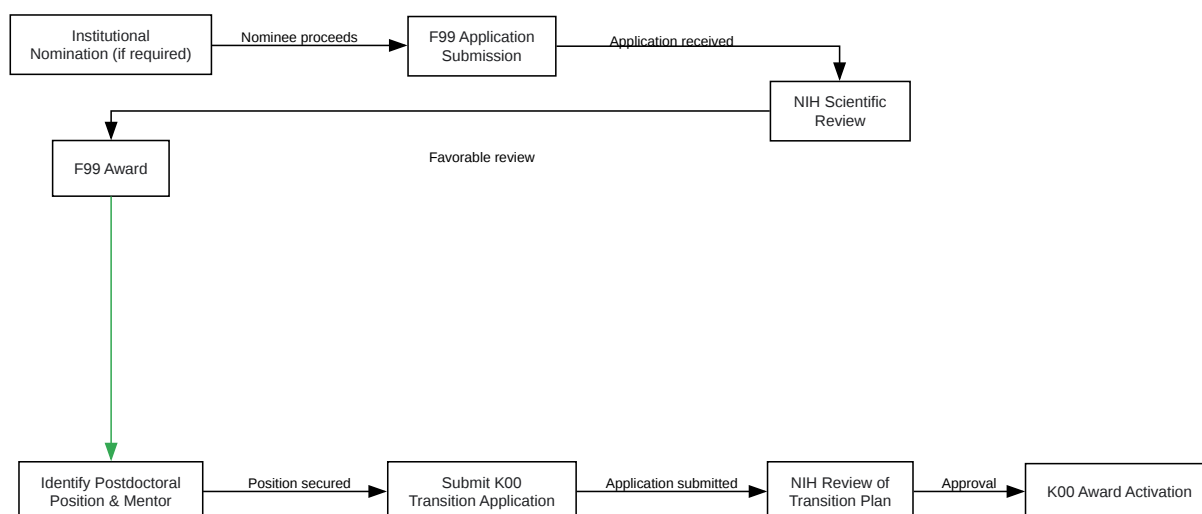
- **General Eligibility:** The F99/K00 award is open to U.S. citizens, permanent residents, and non-U.S. citizens with a valid U.S. visa. However, citizenship requirements can vary by the participating NIH institute, with some, like the National Institute of Neurological Disorders and Stroke (NINDS), requiring U.S. citizenship.
- **Visa Requirements:** For non-U.S. citizens, the applicant's visa must permit them to conduct the proposed research at the applicant institution for the duration of both the F99 and K00 phases. The sponsoring institution is responsible for documenting and assuring the validity of the applicant's visa status.

The following table summarizes the key quantitative eligibility criteria for the F99/K00 award.

Eligibility Criterion	Requirement
Academic Stage	3rd or 4th year of a PhD or equivalent research doctoral program.
Time to Graduation	Expected to graduate within 1-2 years.
F99 Phase Duration	Up to 2 years.
K00 Phase Duration	Up to 4 years.
Total Award Duration	Up to 6 years.
Citizenship	U.S. citizen, permanent resident, or non-U.S. citizen with a valid visa (institute-specific requirements may apply).

## II. The F99/K00 Application and Transition Workflow

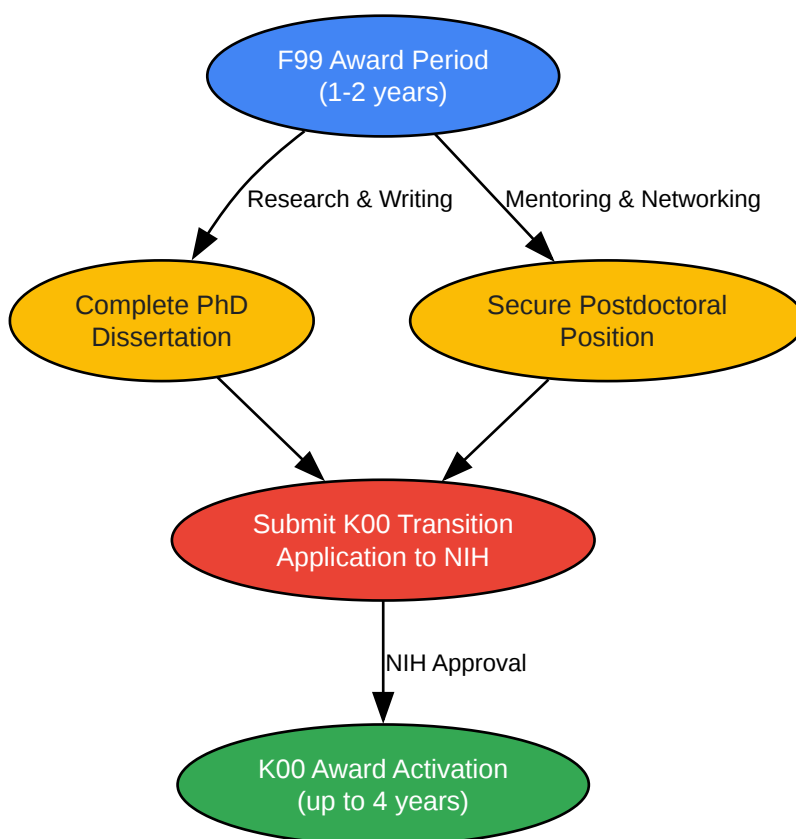
The F99/K00 grant process involves a detailed application for the initial F99 award, followed by a separate transition application for the K00 phase. The workflow is designed to ensure a seamless transition from predoctoral to postdoctoral research.



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### F99/K00 Application and Transition Workflow

The transition from the F99 to the K00 phase is a critical step in the award process. This transition is contingent upon the successful completion of the doctoral degree and securing a suitable postdoctoral position.



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Logical Flow of the F99 to K00 Transition

### III. Financial Support

The F99/K00 award provides comprehensive financial support for both the predoctoral and postdoctoral phases. The funding levels are designed to cover living expenses, tuition and fees, and research-related costs.

Funding Component	F99 Phase	K00 Phase
Stipend/Salary	Stipends are aligned with the Ruth L. Kirschstein National Research Service Award (NRSA) F31 predoctoral stipend levels.	For NCI, salary support starts at \$65,000 in the first year and increases annually, plus fringe benefits.
Tuition and Fees	For NCI, 60% of the combined cost, up to \$16,000 per year.	For NCI, up to \$4,500 per year.
Institutional Allowance	An allowance is provided to cover fellowship expenses such as health insurance, research supplies, and travel.	N/A
Research and CareerDevelopment Support	Included in the institutional allowance.	For NCI, up to \$3,000 annually for research expenses, plus funds for conference travel.
Indirect Costs (F&A)	Not provided separately; included in the institutional allowance.	Reimbursed at 8% of modified total direct costs.

## IV. Example Experimental Protocols in F99/K00 Applications

While the F99/K00 application does not prescribe specific experimental methodologies, successful applications typically include a detailed research plan with well-defined experimental approaches. The following are generalized examples of methodologies that might be found in a competitive application, derived from publicly available information on funded projects.

### Example 1: Investigating a Novel Signaling Pathway in Cancer

- **Cell Culture and Transfection:** Human cancer cell lines (e.g., HeLa, A549) will be cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin. For gene knockdown experiments, cells will be transfected with siRNA targeting the gene of interest using

Lipofectamine RNAiMAX, following the manufacturer's protocol. Overexpression studies will be conducted using plasmid vectors transfected with Lipofectamine 3000.

- **Western Blotting:** Protein lysates will be prepared using RIPA buffer, and protein concentrations will be determined by a BCA assay. Equal amounts of protein will be separated by SDS-PAGE, transferred to a PVDF membrane, and probed with primary antibodies against the target proteins. HRP-conjugated secondary antibodies and an ECL detection system will be used for visualization.
- **Quantitative Real-Time PCR (qRT-PCR):** Total RNA will be extracted using TRIzol reagent and reverse-transcribed into cDNA using a high-capacity cDNA synthesis kit. qRT-PCR will be performed on a StepOnePlus Real-Time PCR System using SYBR Green master mix and primers specific to the genes of interest. Gene expression will be normalized to a housekeeping gene (e.g., GAPDH).
- **Immunofluorescence and Confocal Microscopy:** Cells grown on glass coverslips will be fixed with 4% paraformaldehyde, permeabilized with 0.1% Triton X-100, and blocked with 5% BSA. Cells will then be incubated with primary antibodies, followed by fluorescently labeled secondary antibodies and DAPI for nuclear staining. Images will be acquired using a Zeiss LSM 880 confocal microscope.

#### Example 2: High-Throughput Screening for Drug Discovery

- **Assay Development and Optimization:** A cell-based assay will be developed to measure the activity of a specific enzyme implicated in a disease. The assay will be optimized for a 384-well plate format, ensuring a robust Z'-factor ( $>0.5$ ).
- **High-Throughput Screening (HTS):** A library of small molecules will be screened using the optimized assay on a fully automated robotic platform. Primary hits will be identified based on a predefined activity threshold (e.g.,  $>50\%$  inhibition).
- **Hit Confirmation and Dose-Response Analysis:** Primary hits will be re-tested in the primary assay to confirm their activity. Confirmed hits will be subjected to dose-response analysis to determine their potency ( $IC_{50}$ ).
- **Secondary Assays:** Active compounds will be evaluated in a panel of secondary assays to assess their selectivity, mechanism of action, and potential off-target effects. These may

include cell viability assays (e.g., MTT, CellTiter-Glo) and target engagement assays.

## V. Conclusion

The NIH F99/K00 Predoctoral to Postdoctoral Fellow Transition Award represents a significant opportunity for late-stage graduate students to secure funding that bridges a critical gap in their research careers. By providing up to six years of continuous support, the award facilitates a smooth transition into a mentored postdoctoral position and lays the groundwork for a successful career as an independent investigator. Prospective applicants should carefully review the specific requirements of the participating NIH institutes and develop a strong research and career development plan that addresses both the F99 and K00 phases of the award.

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## References

- 1. NIH NCI Predoctoral to Postdoctoral Fellow Transition Award (F99/K00) | Research & Innovation Office | University of Colorado Boulder [colorado.edu]
- 2. National Institutes of Health (NIH) National Cancer Institute Predoctoral to Postdoctoral Fellow Transition Award (F99/K00) - UChicagoGRAD | The University of Chicago [grad.uchicago.edu]
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